

Minimizing surgical trauma during CI-624 electrode insertion

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CI-624

Cat. No.: B14165654

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Technical Support Center: CI-624 Electrode Insertion

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive resource for minimizing surgical trauma during the insertion of the Cochlear™ Nucleus® Profile™ Plus with Slim 20 Electrode (**CI-624**).

Frequently Asked Questions (FAQs)

Q1: What is the **CI-624** electrode and what are its key features for atraumatic insertion?

A1: The **CI-624**, also known as the Slim 20 Electrode, is a lateral wall electrode designed for atraumatic insertion to preserve delicate cochlear structures.^{[1][2][3][4]} Its key features include:

- **Slim Design:** It is one of the slimmest electrodes available, designed to minimize trauma during insertion.^{[1][5]}
- **Softip™:** The electrode has a soft, apical tip measuring 0.3mm in diameter, which is intended to further reduce the risk of trauma upon insertion.^{[2][3]}
- **Lateral Wall Placement:** As a lateral wall electrode, it is designed to be positioned along the outer wall of the scala tympani, which can be associated with better hearing preservation outcomes compared to perimodiolar electrodes.^[6]

- Smooth Lateral Surface: The smooth surface of the electrode is designed to facilitate a gentle insertion.[2][3]
- Basal Support: A patented basal support system is designed to allow for a smooth, single-motion insertion.[2][3]

Q2: What are the recommended surgical approaches for **CI-624** electrode insertion to minimize trauma?

A2: The **CI-624** is indicated for round window, extended round window, and cochleostomy surgical approaches.[2][3][4] The choice of approach should be based on the surgeon's preference and the patient's individual anatomy. A "soft surgery" technique is recommended for all approaches to maximize the preservation of residual hearing.

Q3: What constitutes a "soft surgery" technique in the context of **CI-624** insertion?

A3: A "soft surgery" technique encompasses several principles aimed at minimizing intracochlear trauma. Key elements include:

- Minimally Invasive Cochleostomy/Round Window Approach: Creating a small and precise opening into the cochlea to avoid damage to surrounding structures.[7]
- Slow and Controlled Insertion: Advancing the electrode slowly and steadily to reduce mechanical stress on the cochlear walls.
- Use of Lubricants: While controversial, some surgeons use lubricants like hyaluronic acid to reduce friction during insertion. However, caution is advised as excessive amounts may have cytotoxic effects.
- Pharmacological Intervention: The use of perioperative steroids to reduce inflammation and subsequent fibrosis is a common practice, although the optimal regimen is still under investigation.

Q4: What are the potential complications during **CI-624** insertion and how can they be avoided?

A4: Potential complications include tip fold-over, electrode migration, and insertion into the wrong scala (scala vestibuli).

- **Tip Fold-Over:** This can occur if the electrode tip encounters resistance and folds back on itself. To avoid this, ensure a proper insertion trajectory and avoid excessive force.[\[8\]](#)[\[9\]](#)
- **Electrode Migration:** This is the displacement of the electrode from its intended position after insertion. Securing the electrode at the facial recess with a small piece of fascia or muscle can help prevent migration.[\[10\]](#)[\[11\]](#)
- **Scalar Deviation:** Insertion into the scala vestibuli instead of the scala tympani can cause significant trauma. Careful visualization of the round window membrane and a precise cochleostomy are crucial to prevent this.

Troubleshooting Guides

Issue: Resistance felt during electrode insertion.

Possible Cause	Recommended Action
Obstruction in the cochlea (e.g., bone dust, blood clot)	Gently retract the electrode, irrigate the cochleostomy site, and re-attempt insertion.
Incorrect insertion angle	Re-evaluate the insertion trajectory. The angle should be directed towards the apex of the cochlea.
Electrode tip encountering the medial wall	Slightly retract and rotate the electrode to redirect the tip away from the medial wall.
Tip fold-over	If suspected, do not advance further. Retract the electrode completely and inspect the tip. If damaged, a new electrode may be required.

Issue: No neural response telemetry (NRT) signal or high impedance.

Possible Cause	Recommended Action
Air bubble between the implant and the periosteal flap	Irrigate the area with sterile saline to displace the air. [12]
Inadvertent suctioning of perilymph	This can lead to high impedance, which may resolve postoperatively. [12]
Incorrect electrode placement (e.g., outside the cochlea)	Confirm electrode position with intraoperative imaging if available. [12]
Device malfunction	Check the integrity of the implant before insertion. If malfunction is suspected intraoperatively, contact the manufacturer's representative.

Quantitative Data

Table 1: Comparison of Insertion Forces for Different Cochlear Implant Electrode Insertion Techniques.

Insertion Technique	Mean Insertion Force (N)	Peak Insertion Force (N)	Reference
Manual (Surgeon)	0.004 ± 0.001	-	[13]
Automated (Robotic Tool)	0.005 ± 0.014	-	[13]
Manual with Forceps	-	~0.07 (at 4mm) to 0.1 (at basal turn)	[13]
Advance Off-Stylet (AOS)	0.005	0.05	[13]

Table 2: Hearing Preservation Outcomes with Slim Lateral Wall Electrodes.

Study Cohort	Hearing Preservation Definition	Percentage of Patients with Preserved Hearing	Mean Low-Frequency Pure Tone Average (LFPTA) Shift	Reference
20 subjects with HiFocus SlimJ electrode	Within 30 dB HL at 1 month	85%	-	[14] [15]
20 subjects with HiFocus SlimJ electrode	Within 15 dB HL at 1 month	50%	-	[14] [15]
42 subjects with CI-624 (SLWE) - No RT-ECochG	LFPTA \leq 80dB HL at 3 months	23.3%	57.5 \pm 25.6 dB HL	[16]
42 subjects with CI-624 (SLWE) - With RT-ECochG	LFPTA \leq 80dB HL at 3 months	83.3%	18.9 \pm 11.7 dB HL	[16]
25 patients with SlimJ electrode	Within 30 dB HL	70%	-	[17]
25 patients with SlimJ electrode	Within 15 dB HL	40%	-	[17]

Experimental Protocols

Protocol 1: Atraumatic Round Window Insertion of the **CI-624** Electrode

- **Patient Positioning:** Position the patient supine with the head turned away from the surgical ear.
- **Surgical Approach:** Perform a standard transmastoid facial recess approach to expose the round window niche.
- **Round Window Visualization:** Carefully remove any bony overhang to fully visualize the round window membrane. Key landmarks for proper orientation include the oval window,

pyramid, fustis, and the round window membrane itself.[18]

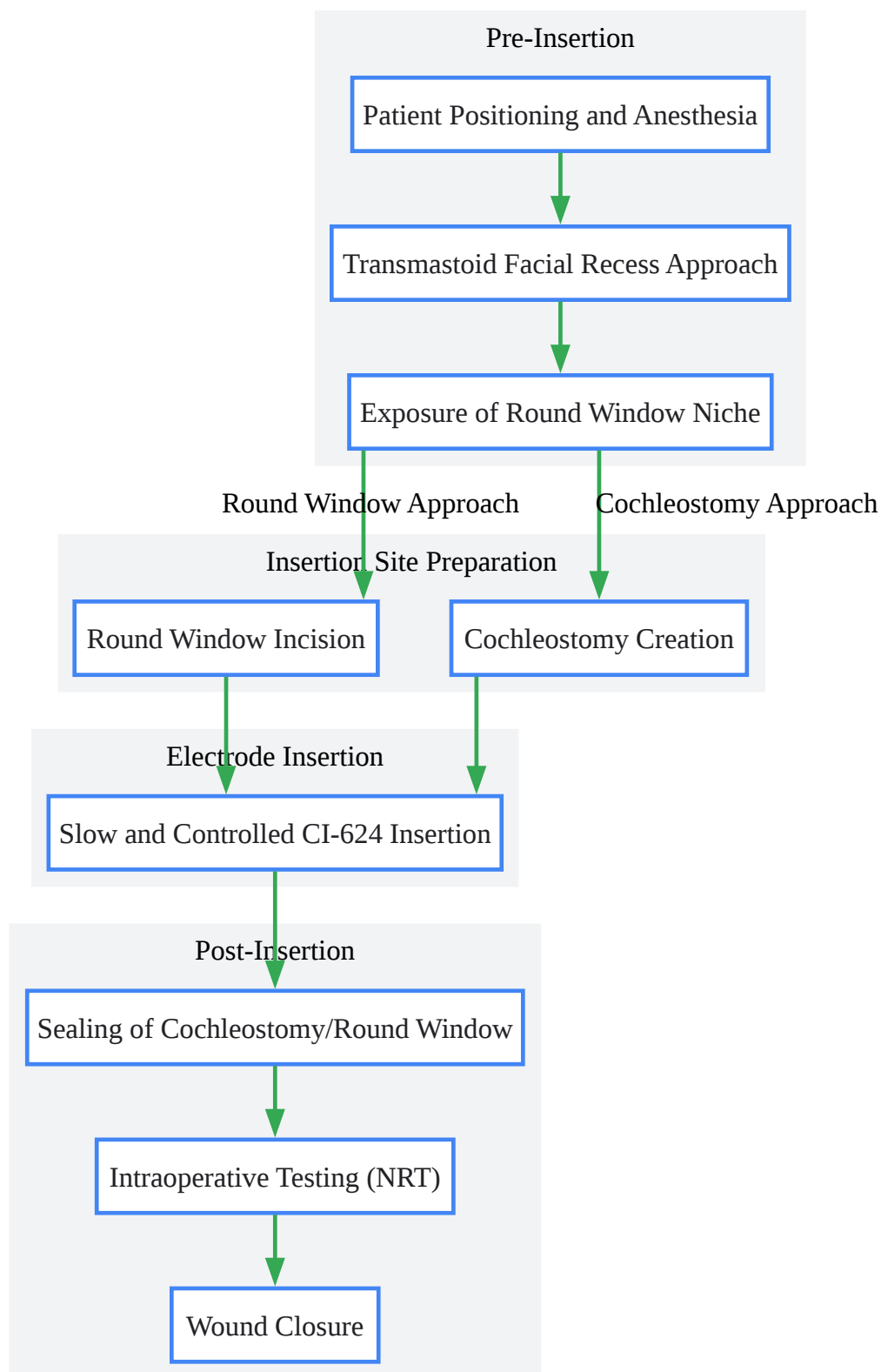
- Membrane Incision: Create a small, clean incision in the anterior-inferior quadrant of the round window membrane.
- Electrode Insertion:
 - Grasp the **CI-624** electrode with appropriate forceps, ensuring the "this side up" marking is correctly oriented.
 - Align the electrode trajectory towards the apex of the cochlea, aiming for a postero-superior to antero-inferior insertion vector.[19]
 - Insert the electrode slowly and steadily, without excessive force. The insertion should be a single, smooth motion.
 - Advance the electrode until the white marker (indicating 20mm insertion depth) is at the level of the round window membrane.[2][3]
- Sealing the Cochleostomy: Seal the round window opening with a small piece of soft tissue (e.g., fascia or muscle) to prevent perilymph leakage.
- Confirmation of Placement: Perform intraoperative neural response telemetry (NRT) to confirm the functionality of the electrode. If available, intraoperative imaging can be used to verify the intracochlear position.

Protocol 2: Cochleostomy Creation for **CI-624** Electrode Insertion

- Patient Positioning and Initial Approach: Follow steps 1 and 2 from Protocol 1.
- Cochleostomy Site Identification: Identify the optimal site for the cochleostomy, which is typically antero-inferior to the round window membrane.[7]
- Drilling the Cochleostomy:
 - Use a small diamond burr (e.g., 0.6-0.8 mm) to create the cochleostomy.
 - Begin by thinning the bone over the intended site.

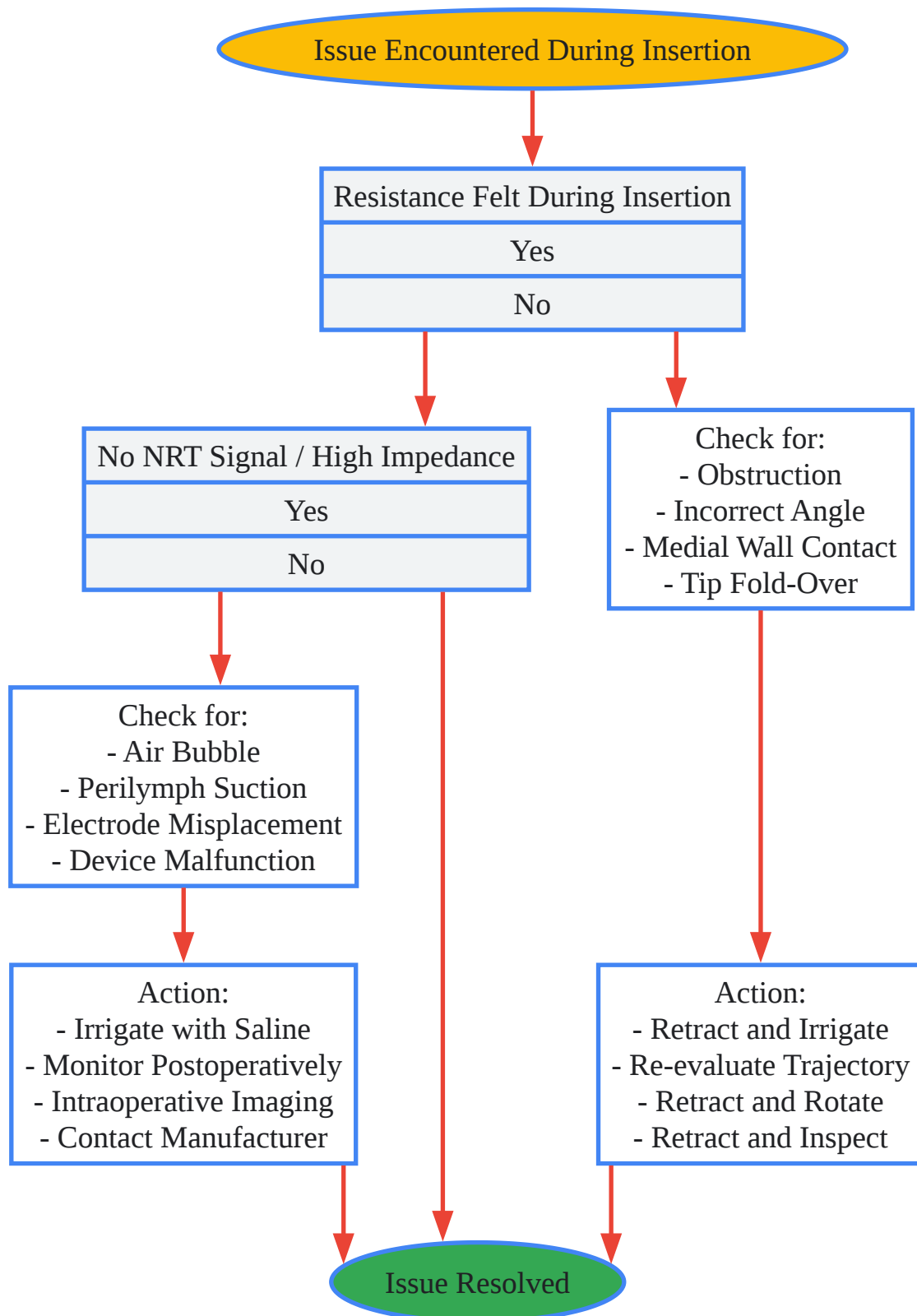
- Use gentle, intermittent drilling with copious irrigation to prevent thermal injury.
- The final opening should be just large enough to accommodate the electrode, minimizing bone dust creation.
- Electrode Insertion: Follow steps 5-7 from Protocol 1, inserting the electrode through the newly created cochleostomy.

Visualizations



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Caption: Experimental Workflow for Atraumatic **CI-624** Electrode Insertion.



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Caption: Troubleshooting Common Issues During **CI-624** Electrode Insertion.

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- To cite this document: BenchChem. [Minimizing surgical trauma during CI-624 electrode insertion]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14165654#minimizing-surgical-trauma-during-ci-624-electrode-insertion]

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